

1-Chloro-2-nitrobenzene IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Chloro-2-nitrobenzene

Cat. No.: B146284

[Get Quote](#)

An In-Depth Technical Guide to **1-Chloro-2-nitrobenzene**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1-chloro-2-nitrobenzene**, a pivotal chemical intermediate in various industrial syntheses. Intended for researchers, chemists, and professionals in drug development and materials science, this document delves into its nomenclature, physicochemical properties, synthesis, reactivity, applications, and safety protocols, grounding all information in authoritative scientific principles.

Chemical Identity and Nomenclature

The precise identification of a chemical compound is foundational to all scientific and industrial work. The nomenclature of this compound follows a specific hierarchy based on internationally recognized standards.

IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds. According to IUPAC nomenclature, the preferred name for this compound is **1-chloro-2-nitrobenzene**^{[1][2][3][4]}. This name is derived by alphabetizing the substituent prefixes ('chloro' before 'nitro') and assigning the lowest possible locant set to the substituents on the benzene ring^[5]. The locant '1' is assigned to the carbon atom bearing the chloro group, as 'chloro' comes first alphabetically^[5].

Synonyms and Common Names

In industrial and laboratory settings, a variety of synonyms are used interchangeably. It is crucial to recognize these to ensure clear communication and accurate substance identification.

Common Synonyms Include:

- o-Chloronitrobenzene (or ortho-chloronitrobenzene)[1][3][6][7][8][9][10]
- 2-Chloronitrobenzene[1][3][4][9][10][11][12]
- o-Nitrochlorobenzene[1][3][7][8][9][13]
- 2-Nitrochlorobenzene[3][13][14]
- ONCB (Ortho Nitro Chloro Benzene)[1][3][7][8][15]
- 2-Chloro-1-nitrobenzene[1][3][4][9][15]
- 1-Nitro-2-chlorobenzene[1][3][4][9][15]

Chemical Identifiers

For unambiguous identification in databases and regulatory documents, the following identifiers are critical.

Identifier	Value	Source
CAS Number	88-73-3	[1] [2] [3] [16] [17]
Molecular Formula	C ₆ H ₄ ClNO ₂	[1] [2] [3] [17]
Molecular Weight	157.55 g/mol	[1] [2] [17]
EC Number	201-854-9	[1] [17]
UN Number	1578	[1] [15]
InChIKey	BFCFYVKQTRLZHA-UHFFFAOYSA-N	[1] [2] [3] [17]
SMILES	<chem>C1=CC=C(C(=C1)[O-])Cl</chem>	[1] [17]

Physicochemical Properties

1-Chloro-2-nitrobenzene is a yellowish crystalline solid under standard conditions[\[13\]](#)[\[18\]](#). Its physical state is dictated by its relatively low melting point, meaning it can also be encountered as a liquid in warmer environments[\[15\]](#). Understanding its physical and chemical properties is essential for designing reaction conditions, ensuring safe handling, and predicting its environmental fate.

Property	Value	Source
Appearance	Yellowish crystalline solid or liquid	[1][13][15][18]
Odor	Characteristic aromatic odor	[1][15]
Melting Point	31-33 °C (lit.)	[15][17][19]
Boiling Point	246 °C (lit.)	[15][17][19]
Density	1.348 g/mL at 25 °C (lit.)	[17]
Vapor Pressure	0.04 mmHg at 25 °C	[17]
Flash Point	126 - 127.2 °C (closed cup)	[15][17][19]
Solubility in Water	Insoluble to slightly soluble (441 mg/L at 20 °C)	[15][20][21]
Solubility in Solvents	Soluble in alcohol, benzene, and diethyl ether	[15][17]
log Kow	2.24	[20]

Industrial Synthesis and Mechanism

The primary industrial route for producing **1-chloro-2-nitrobenzene** is the electrophilic aromatic substitution of chlorobenzene. The choice of this precursor is driven by its commercial availability and the directing effects of the chloro substituent.

Synthesis Protocol: Nitration of Chlorobenzene

The synthesis involves the reaction of chlorobenzene with a nitrating agent, typically a mixture of nitric acid and sulfuric acid (known as "mixed acid") [13].

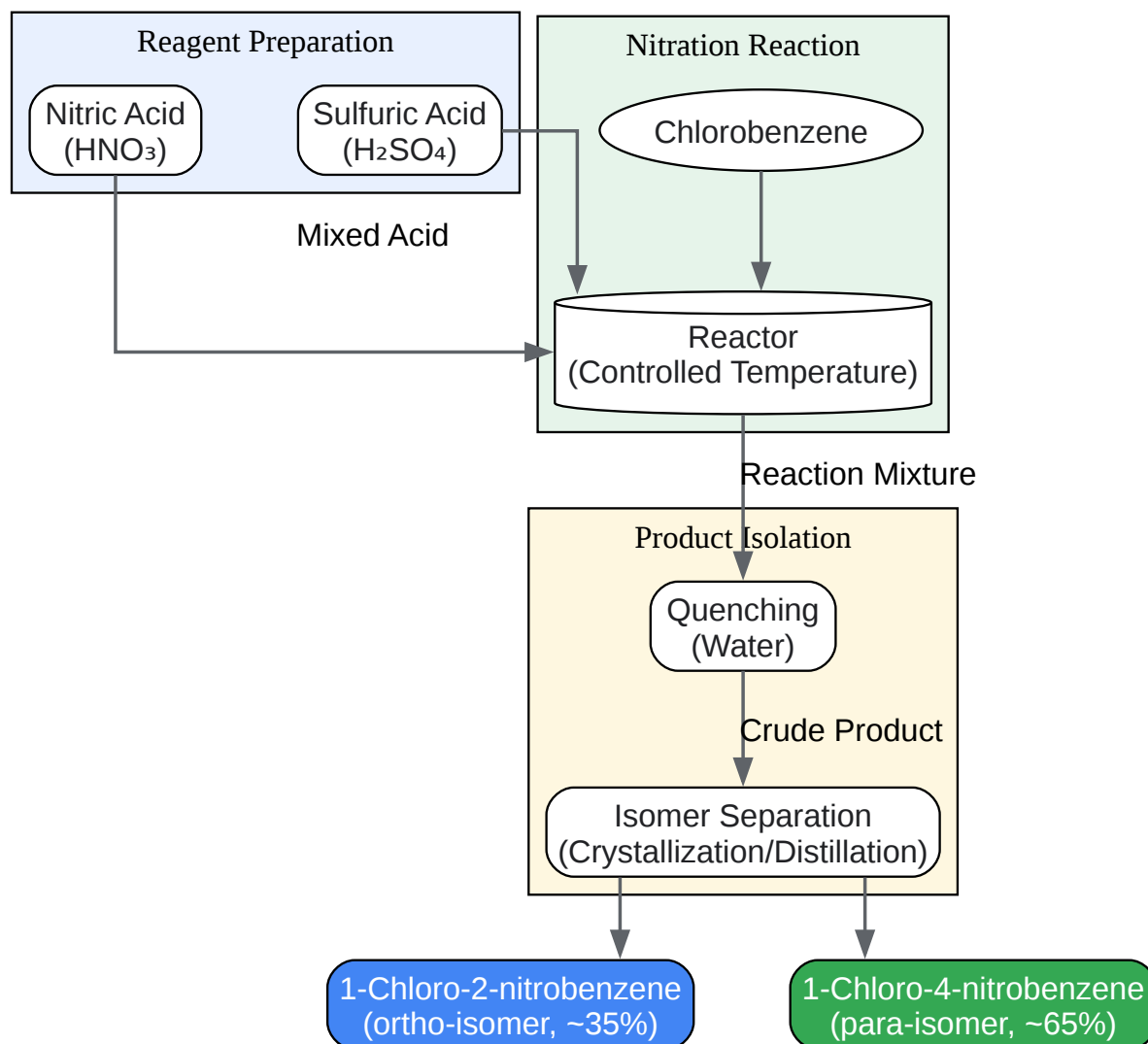
Step-by-Step Methodology:

- **Preparation of the Nitrating Agent:** Concentrated sulfuric acid is carefully added to concentrated nitric acid. The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating species.

- **Reaction:** Chlorobenzene is slowly added to the mixed acid under controlled temperature conditions. The chloro group is an ortho, para-director, meaning it activates the positions ortho (2- and 6-) and para (4-) to it for electrophilic attack.
- **Isomer Formation:** The reaction yields a mixture of isomers, primarily **1-chloro-2-nitrobenzene** (ortho isomer) and 1-chloro-4-nitrobenzene (para isomer), with a very small amount of the meta isomer (1-chloro-3-nitrobenzene)[13]. A typical product distribution is approximately 34-36% of the ortho isomer and 63-65% of the para isomer[13].
- **Work-up and Separation:** After the reaction is complete, the mixture is poured into water to quench the reaction and separate the organic layer. The isomers are then separated, often through crystallization or distillation, exploiting differences in their physical properties[18].

Synthesis Workflow Diagram

The following diagram illustrates the industrial synthesis process.



[Click to download full resolution via product page](#)

Caption: Industrial synthesis of chloronitrobenzene isomers.

Reactivity and Key Applications

1-Chloro-2-nitrobenzene is a valuable intermediate precisely because it possesses two distinct reactive sites: the chloro and nitro groups. This dual functionality allows for a wide range of subsequent chemical transformations.

Chemical Reactivity

- **Nucleophilic Aromatic Substitution:** The electron-withdrawing nitro group activates the chloro substituent towards nucleophilic aromatic substitution (S_NAr). This allows the chlorine atom to be displaced by various nucleophiles (e.g., ammonia, alkoxides, sulfides), a reaction that is fundamental to many of its applications[13][22].
- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amino group (-NH₂) using various reducing agents, such as iron in acidic medium (Bechamp reduction) or catalytic hydrogenation[13][23]. This reaction produces 2-chloroaniline, another important chemical intermediate.

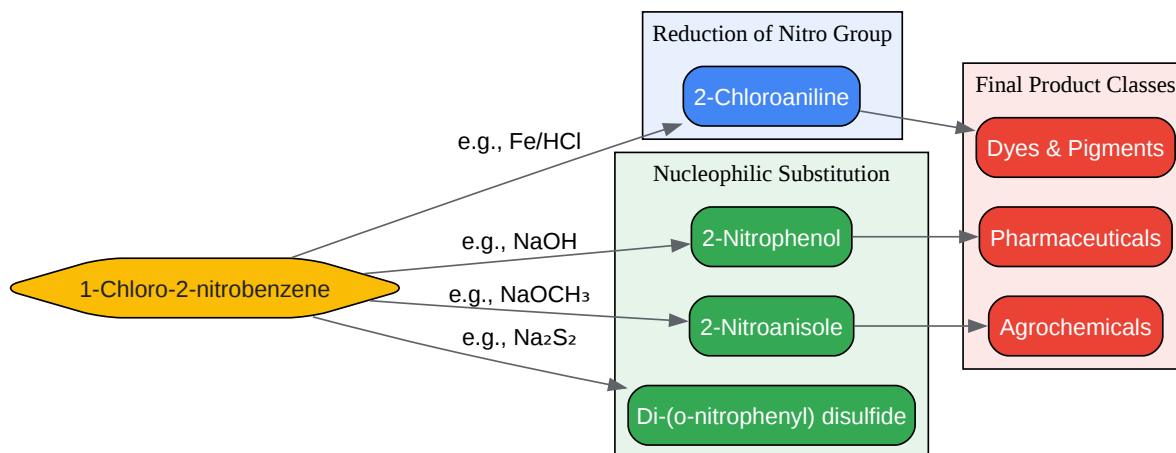
Major Applications in Synthesis

Its role is almost exclusively as a precursor in the synthesis of more complex molecules. A direct use of **1-chloro-2-nitrobenzene** is not known[20].

- **Dyes and Pigments:** It is a key building block for azo dyes and other colorants[14][15][20]. The synthesis of 3,3'-dichlorobenzidine, a precursor to various pigments, starts from the reduction of **1-chloro-2-nitrobenzene**[13].
- **Pharmaceuticals:** It serves as a starting material for various active pharmaceutical ingredients (APIs). For instance, it is used in the synthesis of o-aminophenol and nitrophenetole, which are processed into pharmaceuticals[15][20].
- **Agrochemicals:** It is an intermediate in the production of pesticides and herbicides[1][13][15].
- **Rubber Chemicals:** It is used in the manufacturing of chemicals that improve the properties and durability of rubber products[15].
- **Corrosion Inhibitors:** Its derivatives are used to prevent corrosion of metals[1].

Role as a Chemical Intermediate

The following diagram illustrates the central role of **1-chloro-2-nitrobenzene** as a precursor to other important chemical classes.



[Click to download full resolution via product page](#)

Caption: **1-Chloro-2-nitrobenzene** as a versatile chemical intermediate.

Safety, Toxicology, and Handling

1-Chloro-2-nitrobenzene is a hazardous substance and must be handled with appropriate precautions. Chronic and acute exposure can lead to significant health effects.

Toxicological Profile

- **Toxicity:** The compound is toxic if swallowed and toxic in contact with skin[16][24][25]. It can be absorbed through the skin[26].
- **Methemoglobinemia:** A primary health concern is its ability to act as a methemoglobin former, which impairs the oxygen-carrying capacity of the blood and can lead to cyanosis (blue lips and skin), dizziness, and headaches[6][26][27]. The effects may be delayed[27].
- **Organ Damage:** Prolonged or repeated exposure may cause damage to the blood, liver, and kidneys[6][26][27].

- **Carcinogenicity:** It is suspected of being a carcinogen[11][20][27]. The International Agency for Research on Cancer (IARC) has classified it as possibly carcinogenic to humans[27].
- **Environmental Hazards:** The substance is harmful to aquatic life with long-lasting effects[6][16][28].

Hazard Identification

The following table summarizes its classification under the Globally Harmonized System (GHS).

Hazard Class	Hazard Statement	Pictogram
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed	
Acute Toxicity, Dermal (Category 3)	H311: Toxic in contact with skin	
Carcinogenicity (Suspected)	H351: Suspected of causing cancer	
Specific Target Organ Toxicity	Causes damage to blood and liver	
Aquatic Hazard (Chronic)	H411: Toxic to aquatic life with long lasting effects	পরিবেশ

Safe Handling and Emergency Protocols

A rigorous and self-validating safety protocol is non-negotiable when working with this compound.

Step-by-Step Handling Protocol:

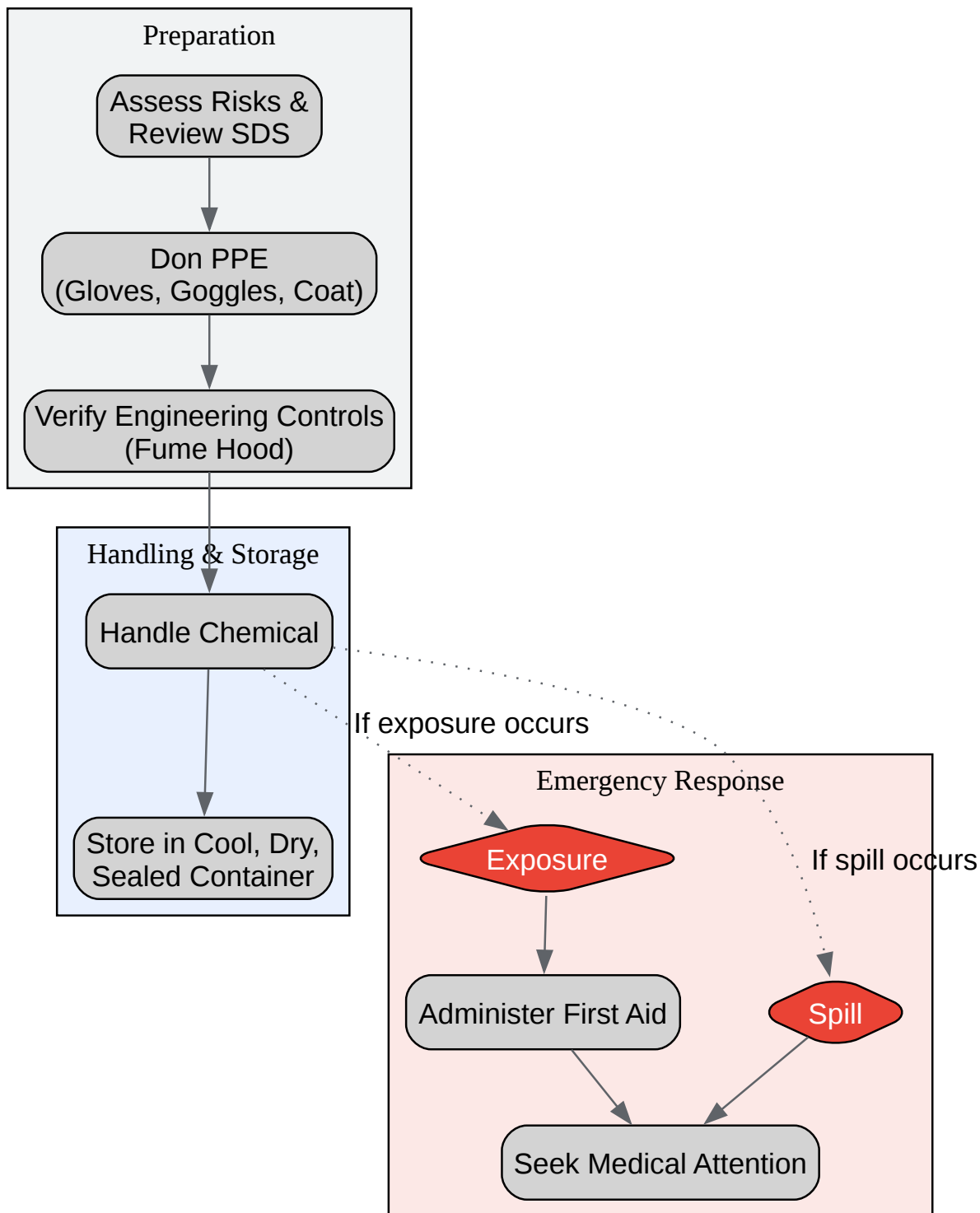
- **Engineering Controls:** Always handle in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure[6][25][28].

- **Personal Protective Equipment (PPE):** Wear suitable protective clothing, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields or goggles[16][24][28]. In case of insufficient ventilation, wear suitable respiratory protection[6].
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling[16]. Do not eat, drink, or smoke in the work area[24].
- **Storage:** Store in a cool, dry, well-ventilated place in a tightly sealed container[21][28]. Store locked up and separated from combustible materials, reducing agents, and foodstuffs[16][27].
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations[6][16].

First Aid Measures:

- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention[16][25].
- **Skin Contact:** Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. Seek immediate medical attention[6][16][25].
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes, removing contact lenses if present. Seek medical attention[6][16][28].
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention[6][16][25].

Safety Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Mandatory safety and handling workflow for **1-chloro-2-nitrobenzene**.

References

- OECD Existing Chemicals Database (2001). **1-Chloro-2-nitrobenzene** CAS: 88-73-3. [Link]
- Cole-Parmer. Material Safety Data Sheet - **1-Chloro-2-nitrobenzene**, 99+%. [Link]
- PubChem. **1-Chloro-2-nitrobenzene**. [Link]
- MDPI (2012). Synthesis and Crystal Structure of 1-Chloro-2-methyl-4-nitrobenzene. [Link]
- Wikipedia. 2-Nitrochlorobenzene. [Link]
- Matrix Fine Chemicals. **1-CHLORO-2-NITROBENZENE** | CAS 88-73-3. [Link]
- Hemo B.V.
- NIST. Benzene, 1-chloro-2-nitro-. [Link]
- Oxford Lab Fine Chem LLP. MATERIAL SAFETY DATA SHEET - ORTHO CHLORO NITRO BENZENE (ONCB). [Link]
- Sunrise Group. **1-Chloro-2-Nitrobenzene**. [Link]
- Haz-Map. o-Nitrochlorobenzene. [Link]
- Loba Chemie. 1-CHLORO-2 NITROBENZENE FOR SYNTHESIS MSDS. [Link]
- Inchem.org. ICSC 0028 - **1-CHLORO-2-NITROBENZENE**. [Link]
- Chemistry Stack Exchange (2016). Is chloronitrobenzene and nitrochlorobenzene same?. [Link]
- NJ Department of Health. HAZARDOUS SUBSTANCE FACT SHEET - 2-CHLORO-1-NITROBENZENE. [Link]
- SpectraBase. 1-Chloro-2-nitro-benzene [1H NMR] Spectrum. [Link]
- NIST. Benzene, 1-chloro-2-nitro- (Main Library). [Link]
- Pharmaffiliates. Chloro-1-nitro-2-benzene | CAS No : 88-73-3. [Link]
- Loba Chemie. 1-CHLORO-2 NITROBENZENE | Article No. 02764. [Link]
- PrepChem.com. Synthesis of 2-chloronitrobenzene. [Link]
- SIELC Technologies. **1-Chloro-2-nitrobenzene**. [Link]
- Alpha Chemika. 1-CHLORO-2 NITROBENZENE For Synthesis. [Link]
- SpectraBase. 1-Chloro-2-nitro-benzene [13C NMR] Chemical Shifts. [Link]
- ResearchGate (2016). Solvent free reaction of **1-chloro-2-nitrobenzene** with anilines. [Link]
- NIST. Benzene, 1-chloro-2-nitro- (IR Spectrum). [Link]
- NIST. Benzene, 1-chloro-2-nitro- (Mass Spectrum). [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-Chloro-2-nitrobenzene | C₆H₄ClNO₂ | CID 6945 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-CHLORO-2-NITROBENZENE | CAS 88-73-3 [matrix-fine-chemicals.com]
- 3. Benzene, 1-chloro-2-nitro- [webbook.nist.gov]
- 4. 1-Chloro-2-nitrobenzene | LGC Standards [lgcstandards.com]
- 5. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. o-Nitrochlorobenzene - Hazardous Agents | Haz-Map [haz-map.com]
- 8. Benzene, 1-chloro-2-nitro- [webbook.nist.gov]
- 9. pharmaffiliates.com [pharmaffiliates.com]
- 10. 1-CHLORO-2 NITROBENZENE For Synthesis | Lab chemical manufacturer, Laboratory chemicals manufacturer, Lab chemical distributors, Lab chemical supplier, Lab chemicals exporter, Laboratory chemical suppliers, Laboratory Chemicals, Alpha Chemika India. [alphachemika.co]
- 11. 2-Chloronitrobenzene | 88-73-3 | TCI AMERICA [tcichemicals.com]
- 12. 88-73-3 CAS | 1-CHLORO-2 NITROBENZENE | Laboratory Chemicals | Article No. 02764 [lobachemie.com]
- 13. 2-Nitrochlorobenzene - Wikipedia [en.wikipedia.org]
- 14. 2-Nitrochlorobenzene | 88-73-3 [chemicalbook.com]
- 15. 2.imimg.com [2.imimg.com]
- 16. fishersci.com [fishersci.com]
- 17. 1-Chloro-2-nitrobenzene 99 88-73-3 [sigmaaldrich.com]
- 18. echemi.com [echemi.com]
- 19. 1-Chloro-2-Nitrobenzene - Aromatic Compounds - Global Chemical Supplier_Methyl Bromide Manufacturer_Pharmaceutical Intermediates-Sunrise Group [sunrisechemical.com]
- 20. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 21. 1-Chloro-2-nitrobenzene, 99% | Fisher Scientific [fishersci.ca]
- 22. researchgate.net [researchgate.net]

- 23. 1-クロロ-2-ニトロベンゼン 99% | Sigma-Aldrich [sigmaaldrich.com]
- 24. lobachemie.com [lobachemie.com]
- 25. cdhfinechemical.com [cdhfinechemical.com]
- 26. 2-CHLORO-1-NITROBENZENE [training.itcilo.org]
- 27. ICSC 0028 - 1-CHLORO-2-NITROBENZENE [inchem.org]
- 28. oxfordlabchem.com [oxfordlabchem.com]
- To cite this document: BenchChem. [1-Chloro-2-nitrobenzene IUPAC name and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146284#1-chloro-2-nitrobenzene-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com